Ring Strain Analysis of 3-Methyl-3-phenylazetidine: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methyl-3-phenylazetidine*
CAS No.:	*5961-33-1*
Cat. No.:	*B121715*

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Abstract

Azetidines are a class of four-membered nitrogen-containing heterocycles that have garnered significant interest in medicinal chemistry and drug development due to their unique structural and chemical properties. The inherent ring strain of the azetidine core, estimated to be approximately 26 kcal/mol, governs its reactivity and conformational preferences, making a thorough understanding of these characteristics crucial for rational drug design.[1] This technical guide provides an in-depth analysis of the ring strain in **3-Methyl-3-phenylazetidine**, a representative 3,3-disubstituted azetidine. This document will cover theoretical and experimental approaches to quantify ring strain, present available quantitative data, detail relevant experimental protocols, and visualize key concepts through diagrams.

Introduction to Azetidine Ring Strain

The four-membered ring of azetidine deviates significantly from the ideal tetrahedral bond angles, leading to considerable angle and torsional strain. This stored potential energy, known as ring strain, influences the molecule's geometry, stability, and chemical reactivity. The

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puckered conformation of the azetidine ring is a strategy to partially alleviate this strain. The degree of puckering and the preferred orientation of substituents are key factors in determining the molecule's overall three-dimensional structure and, consequently, its biological activity.

Quantitative Analysis of 3-Methyl-3-phenylazetidine

Precise experimental determination of ring strain for a specific molecule is challenging. Therefore, a combination of computational modeling and experimental data for related compounds is often employed. While specific experimental data on the ring strain of **3-Methyl-3-phenylazetidine** is not readily available in the literature, computational methods provide valuable insights.

Thermochemical Data

Thermochemical data, such as the enthalpy of formation, can be used to estimate ring strain. The following table summarizes calculated thermochemical properties for **3-Methyl-3-phenylazetidine** using the Joback group contribution method. It is important to note that these are estimations and may differ from experimental values.

Property	Value	Unit	Method
Standard Gibbs Free Energy of Formation	276.60	kJ/mol	Joback Method
Enthalpy of Formation at Standard Conditions	106.49	kJ/mol	Joback Method
Enthalpy of Fusion at Standard Conditions	15.02	kJ/mol	Joback Method
Enthalpy of Vaporization at Standard Conditions	45.82	kJ/mol	Joback Method

Data sourced from Cheméo.

Conformational and Structural Parameters

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The conformation of the azetidine ring is described by its puckering. Due to the lack of specific published experimental or computational studies on **3-Methyl-3-phenylazetidine**, the following table presents typical values for 3-substituted azetidines, which can be considered as a reasonable approximation.

Parameter	Typical Value Range	Reference
Puckering Dihedral Angle (C2-N1-C4 vs. C2-C3-C4)	20° - 40°	
Barrier to Ring Inversion	1 - 5 kcal/mol	
Preferred Substituent Orientation (for bulky groups)	Pseudo-equatorial	

Experimental and Computational Protocols

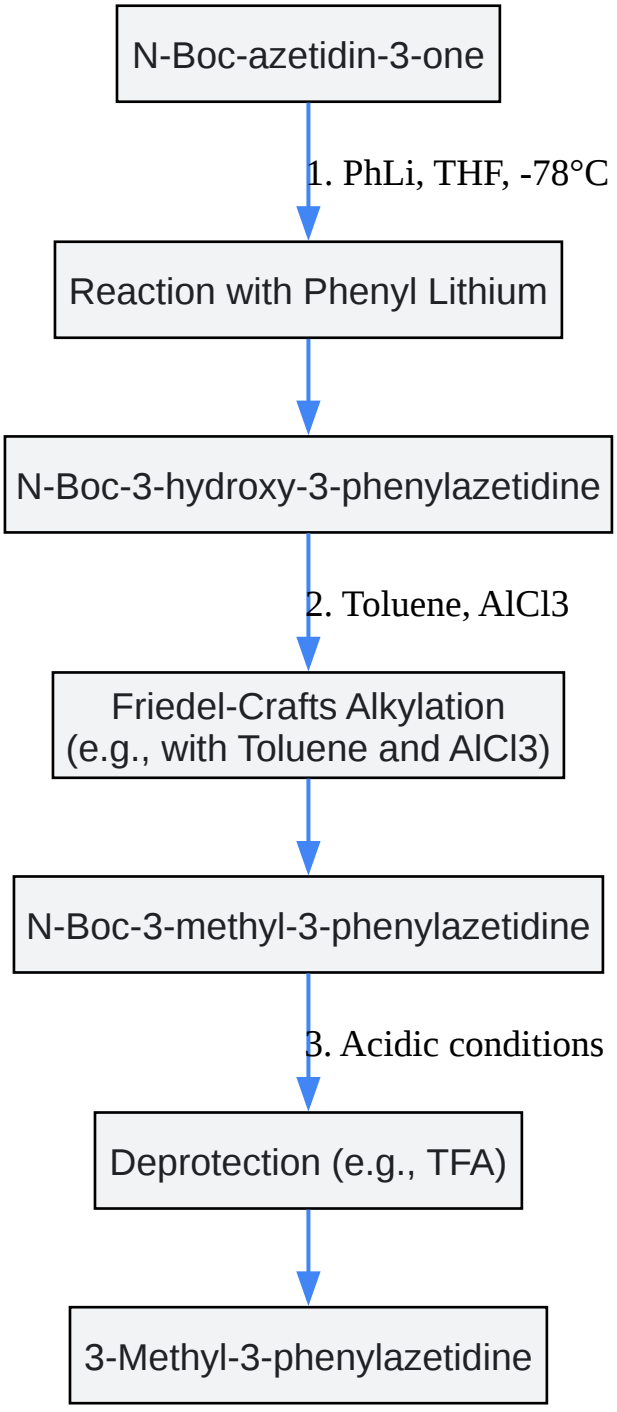
A comprehensive analysis of the ring strain of **3-Methyl-3-phenylazetidine** involves a combination of synthesis, spectroscopic analysis, and computational modeling.

Synthesis of 3-Methyl-3-phenylazetidine

The synthesis of 3,3-disubstituted azetidines can be challenging. A common approach involves the construction of the azetidine ring from a suitable precursor. The following is a generalized protocol based on the synthesis of similar 3,3-diarylazetidines.

Workflow for the Synthesis of a 3,3-Disubstituted Azetidine

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Caption: A potential synthetic pathway to **3-Methyl-3-phenylazetidine**.

Experimental Protocol:

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- Step 1: Nucleophilic Addition: To a solution of N-Boc-azetidin-3-one in anhydrous tetrahydrofuran (THF) at -78°C, a solution of phenyllithium is added dropwise. The reaction is stirred at this temperature for a specified time and then quenched with a saturated aqueous solution of ammonium chloride. The product, N-Boc-3-hydroxy-3-phenylazetidine, is extracted, dried, and purified.

- Step 2: Friedel-Crafts Alkylation: The intermediate from Step 1 is dissolved in an aromatic solvent that will provide the second substituent (e.g., toluene for the methyl group, although a direct methylation might be more common). A Lewis acid, such as aluminum chloride ($AlCl_3$), is added, and the reaction is stirred, often with heating. The reaction is then quenched, and the product, N-Boc-**3-methyl-3-phenylazetidine**, is isolated and purified.

- Step 3: Deprotection: The Boc protecting group is removed by treatment with a strong acid, such as trifluoroacetic acid (TFA), in a suitable solvent like dichloromethane (DCM). After the reaction is complete, the solvent and excess acid are removed under reduced pressure to yield the final product, **3-Methyl-3-phenylazetidine**, often as a salt.

Conformational Analysis via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for studying the conformation of molecules in solution.

Experimental Protocol:

- Sample Preparation: A solution of **3-Methyl-3-phenylazetidine** is prepared in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).

- Spectra Acquisition: High-resolution ^1H and ^{13}C NMR spectra are acquired. Advanced 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), HMBC (Heteronuclear Multiple Bond Correlation), and NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy) are performed.

- Data Analysis:

  - Chemical Shifts: The chemical shifts of the ring protons and carbons provide information about the electronic environment and can indicate the degree of ring puckering.

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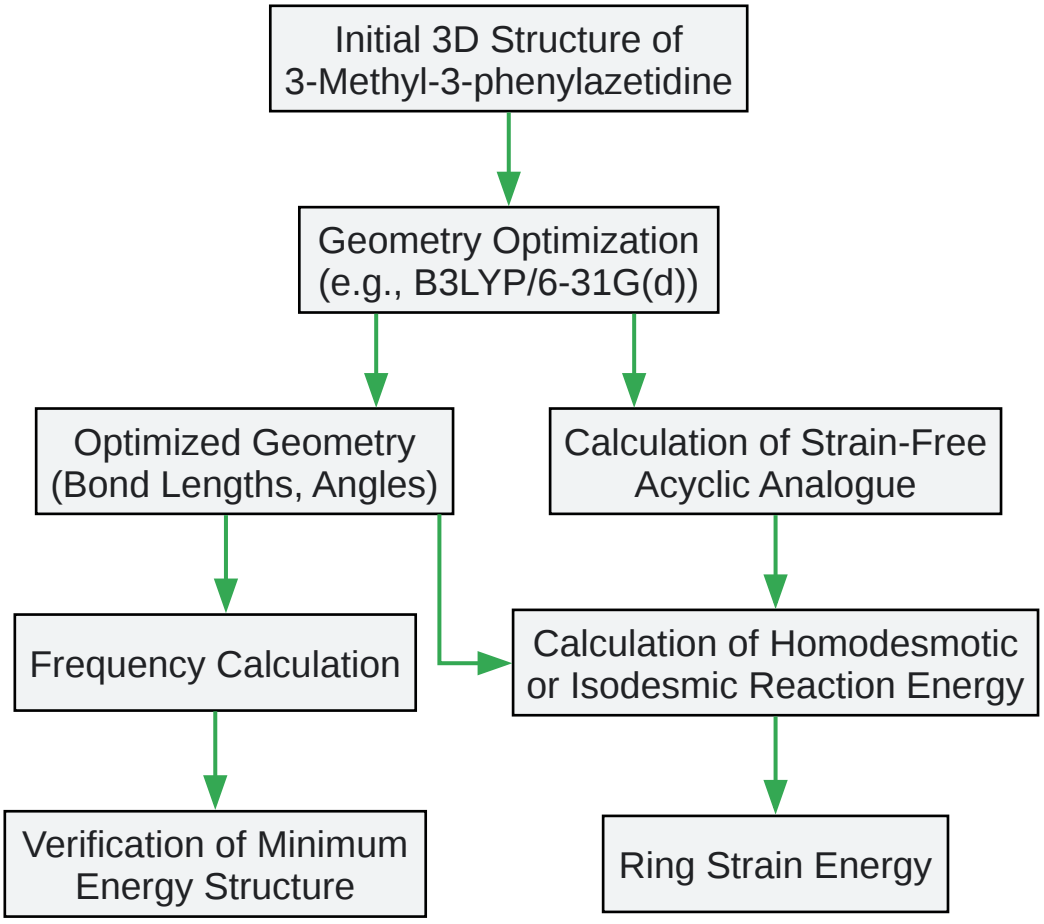
- Coupling Constants: The magnitude of the vicinal proton-proton coupling constants (^3JHH) can be used in conjunction with the Karplus equation to estimate dihedral angles within the azetidine ring.

- NOE/ROE Analysis: NOESY or ROESY experiments reveal through-space proximities between protons. The presence or absence of specific NOEs/ROEs can help determine the relative orientation of the substituents (pseudo-axial vs. pseudo-equatorial) and the overall ring conformation.

Computational Ring Strain Analysis

Density Functional Theory (DFT) is a widely used computational method to model molecular structures and energies.

Logical Workflow for DFT-Based Ring Strain Analysis



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Caption: Workflow for calculating ring strain energy using DFT.

Computational Protocol:

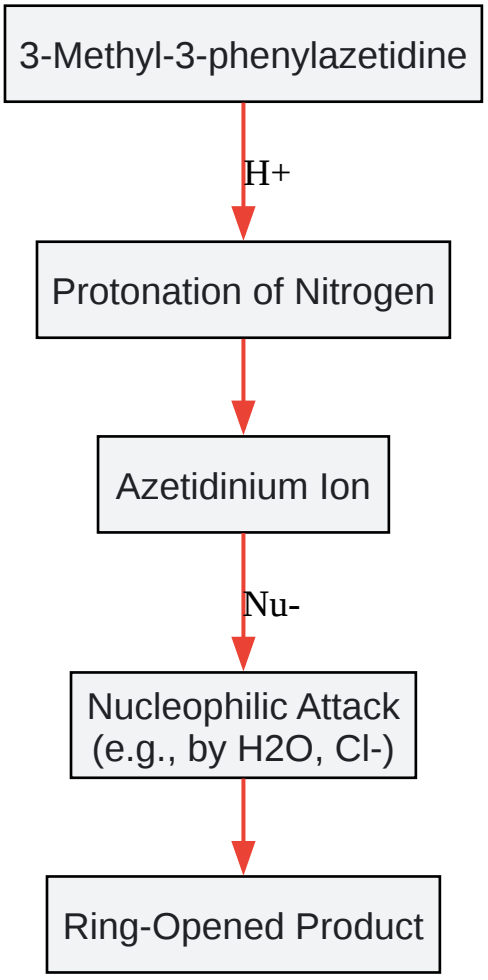
- Structure Preparation: An initial 3D structure of **3-Methyl-3-phenylazetidine** is generated.
- Geometry Optimization: The geometry of the molecule is optimized using a DFT functional (e.g., B3LYP) and a suitable basis set (e.g., 6-31G(d) or larger). This process finds the lowest energy conformation of the molecule.
- Frequency Calculation: A frequency calculation is performed on the optimized geometry to confirm that it is a true energy minimum (i.e., no imaginary frequencies).
- Strain-Free Reference Calculation: A suitable strain-free acyclic reference molecule is chosen and its geometry is also optimized using the same level of theory.
- Ring Strain Energy Calculation: The ring strain energy is calculated by comparing the energy of the cyclic molecule to its acyclic counterpart through a balanced theoretical reaction (e.g., a homodesmotic or isodesmic reaction).

Reactivity and Ring-Opening Reactions

The high ring strain of azetidines makes them susceptible to ring-opening reactions, which can be a desirable feature for synthetic transformations or an undesirable pathway for drug degradation. These reactions are often promoted by acids or electrophiles, which activate the ring towards nucleophilic attack.

General Mechanism of Acid-Catalyzed Ring Opening

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Caption: A simplified mechanism for the acid-catalyzed ring opening of **3-Methyl-3-phenylazetidine**.

The regioselectivity of the ring opening in unsymmetrically substituted azetidines like **3-Methyl-3-phenylazetidine** will depend on the nature of the nucleophile and the reaction conditions, with attack possible at either C2 or C4.

Conclusion

The ring strain of **3-Methyl-3-phenylazetidine** is a defining feature that dictates its three-dimensional structure and chemical reactivity. A comprehensive analysis, integrating synthetic chemistry, advanced spectroscopic techniques like NMR, and powerful computational methods such as DFT, is essential for a complete understanding of this important molecular scaffold. Such knowledge is critical for the effective design and development of novel azetidine-based

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therapeutics and other advanced materials. While specific experimental data for this particular molecule remains to be fully elucidated in the literature, the protocols and theoretical frameworks outlined in this guide provide a robust roadmap for its investigation.

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References

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